

Technical Guide: Physical Properties of 2-Phenylbutanal

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Compound of Interest

Compound Name: 2-Phenylbutanal

Cat. No.: B1594068

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **2-Phenylbutanal** (CAS No. 2439-43-2). The information herein is intended to support research, development, and quality control activities involving this compound.

Core Physical Properties

2-Phenylbutanal, an aldehyde with the chemical formula $C_{10}H_{12}O$, possesses a unique set of physical characteristics relevant to its handling, application, and analysis in a laboratory setting. While experimentally determined data for some properties are not readily available in published literature, computed and predicted values from reliable sources offer valuable insights.

Quantitative Data Summary

The following table summarizes the key physical properties of **2-Phenylbutanal**. It is important to note that where experimental data is unavailable, computed values are provided and clearly indicated.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O	PubChem[1]
Molecular Weight	148.20 g/mol	PubChem[1]
Boiling Point	No data available	-
Melting Point	No data available	-
Density	No data available	-
Refractive Index	No data available	-
XLogP3 (Predicted)	2.2	PubChem[1]
CAS Number	2439-43-2	PubChem[1]

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of key physical properties of liquid aldehydes like **2-Phenylbutanal**. These protocols are based on established laboratory practices.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is a common microscale technique for this determination.

Materials:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)

- Sample of **2-Phenylbutanal**

Procedure:

- A small amount of **2-Phenylbutanal** is placed in the small test tube.
- The capillary tube is inverted and placed into the test tube with the sealed end uppermost.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube or oil bath.
- Heat is applied gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass per unit volume of a substance. For a liquid like **2-Phenylbutanal**, it can be determined using a graduated cylinder and an analytical balance.

Materials:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Sample of **2-Phenylbutanal**

Procedure:

- The mass of a clean, dry graduated cylinder is measured and recorded.

- A known volume of **2-Phenylbutanal** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the sample is measured and recorded.
- The mass of the **2-Phenylbutanal** is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the sample.
- The density is calculated by dividing the mass of the sample by its volume (Density = Mass / Volume).

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be used to identify and assess the purity of a liquid. An Abbe refractometer is commonly used for this measurement.

Materials:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Sample of **2-Phenylbutanal**
- Solvent for cleaning (e.g., acetone or ethanol)
- Lens paper

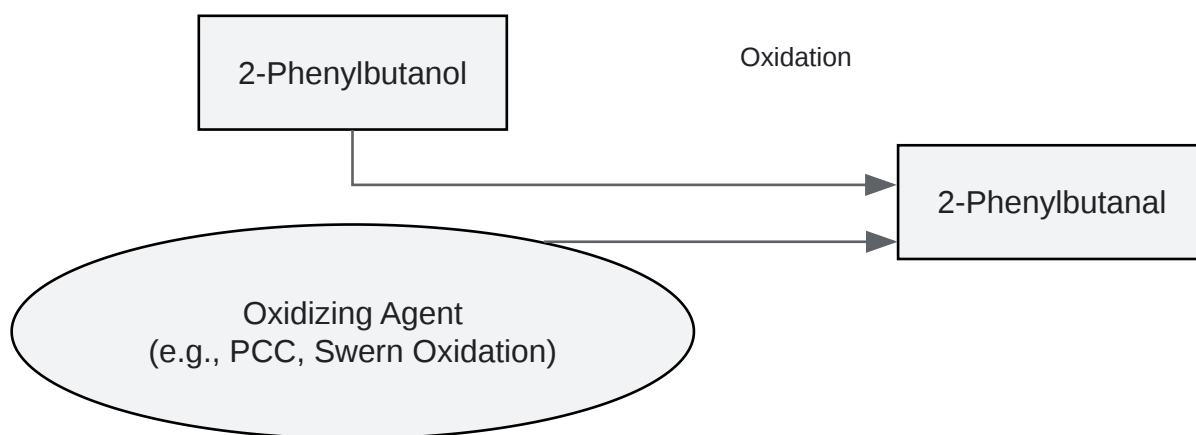
Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prisms of the refractometer are cleaned with a suitable solvent and lens paper.
- A few drops of **2-Phenylbutanal** are placed on the surface of the prism using a dropper.

- The prisms are closed and the light source is adjusted.
- The instrument is adjusted until the field of view shows a distinct light and dark region. The dividing line is brought into sharp focus.
- The refractive index is read from the instrument's scale. The temperature of the measurement should also be recorded, as refractive index is temperature-dependent.

Synthesis Workflow

A common synthetic route to **2-Phenylbutanal** is the oxidation of the corresponding primary alcohol, 2-phenylbutanol. This reaction is a fundamental transformation in organic chemistry.



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Caption: Synthesis of **2-Phenylbutanal** from 2-Phenylbutanol via oxidation.

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References

- 1. 2-Phenylbutanal | C₁₀H₁₂O | CID 235759 - PubChem [pubchem.ncbi.nlm.nih.gov]

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